

Technical Support Center: Pantoprazole for Intravenous Injection in Mice

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Compound of Interest

Compound Name: *Picoprazole*

Cat. No.: *B1202083*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to using pantoprazole for intravenous (IV) injection in murine models. The following information, presented in a question-and-answer format, addresses common issues and provides detailed protocols for successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended vehicle for intravenous administration of pantoprazole in mice?

A1: The recommended vehicle for reconstituting and administering pantoprazole intravenously in mice is sterile 0.9% Sodium Chloride Injection, USP (normal saline).^{[1][2][3]} Some studies in rodents have also utilized physiological saline adjusted to a pH of 9-10 to serve as a vehicle control, highlighting the importance of the alkaline pH for pantoprazole's stability.^[4]

Q2: What is the solubility of pantoprazole sodium?

A2: Pantoprazole sodium is freely soluble in water.^{[1][2][5]} However, its stability in aqueous solutions is highly pH-dependent.^{[1][5]} The rate of degradation increases as the pH decreases.^{[1][5]} It is very slightly soluble in phosphate buffer at pH 7.4.^{[1][5]}

Q3: What is the optimal pH for a pantoprazole IV solution?

A3: To ensure stability and prevent precipitation, the pantoprazole solution should have an alkaline pH. The commercially available lyophilized powder for injection, when reconstituted,

yields a solution with a pH between 9.0 and 10.5.[1][5] Maintaining this high pH is critical to prevent the degradation of the drug.

Q4: How long is the reconstituted pantoprazole solution stable?

A4: The stability of the pantoprazole solution depends on the concentration and storage temperature. A 4 mg/mL solution reconstituted in 0.9% NaCl is stable for up to 24 hours at room temperature.[5] If further diluted, for instance to 0.4 mg/mL or 0.8 mg/mL in 0.9% NaCl or 5% Dextrose, the admixed solution should also be used within 24 hours from the time of initial reconstitution.[6] For longer-term storage, refrigeration is recommended.

Troubleshooting Guide

Issue: The pantoprazole solution appears cloudy or has formed a precipitate.

- Cause: This is the most common issue and is typically caused by a drop in the pH of the solution. Pantoprazole is an acid-labile compound and will degrade and precipitate in acidic or even neutral solutions.[1][5]
- Solution:
 - Ensure Proper Reconstitution: Always reconstitute the lyophilized pantoprazole powder with the recommended vehicle, 0.9% Sodium Chloride Injection, USP, which will result in a solution with the necessary high pH.[1][2][3]
 - Avoid Acidic Diluents: Do not mix or dilute the pantoprazole solution with acidic or non-recommended diluents.
 - Visual Inspection: Always visually inspect the solution for particulate matter and discoloration before administration.[1] If any precipitation is observed, the solution should be discarded.
 - Fresh Preparation: Prepare the solution as close to the time of administration as is practical to minimize the risk of degradation.

Issue: I'm observing adverse reactions in mice post-injection.

- Cause: Adverse reactions can be due to the drug itself, the vehicle, the injection technique, or the injection volume. High doses of pantoprazole in mice have been associated with ataxia, loss of muscle tone, and prostration.[4]
- Solution:
 - Dose Verification: Ensure the administered dose is within a safe range. The maximum non-lethal intravenous dose in female mice has been reported as 50 mg/kg.[4]
 - Injection Volume: Adhere to the recommended maximum volume for a bolus tail vein injection in mice, which is 5 ml/kg.[7]
 - Injection Speed: Administer the injection slowly to avoid rapid changes in blood pressure and volume.
 - Vehicle Control: Include a vehicle-only control group in your experiment to differentiate between effects caused by pantoprazole and the vehicle solution.

Quantitative Data Summary

Parameter	Value	Reference
Reconstituted Solution pH	9.0 - 10.5	[1][5]
Standard Reconstitution	40 mg vial with 10 mL of 0.9% NaCl	[1][2][3]
Resulting Concentration	4 mg/mL	[1][2][3]
Max IV Bolus Volume (Mice)	5 mL/kg	[7]
Max Non-Lethal IV Dose (Female Mice)	50 mg/kg	[4]
LD50 (IV, Male Mice)	119 mg/kg	[4]
LD50 (IV, Female Mice)	167 mg/kg	[4]

Concentration & Diluent	Storage Condition	Stability	Reference
4 mg/mL in 0.9% NaCl	Room Temperature	Up to 24 hours	[5]
0.4 mg/mL in 0.9% NaCl or D5W	Room Temperature	Use within 24 hours of reconstitution	[6]
0.8 mg/mL in 0.9% NaCl or D5W	Room Temperature	Use within 24 hours of reconstitution	[6]
0.16-0.80 mg/mL in 0.9% NaCl	Refrigerated (4°C)	Up to 20 days	[8]

Experimental Protocols

Protocol for Preparation of Pantoprazole Solution for IV Injection in Mice

This protocol describes the preparation of a 1 mg/mL pantoprazole solution, suitable for a 10 mg/kg dose administered at 10 µL/g body weight (equivalent to 10 mL/kg). Adjust concentrations and volumes as required for your specific experimental design, ensuring not to exceed the maximum recommended injection volume.

Materials:

- Pantoprazole sodium for injection (40 mg lyophilized powder vial)
- Sterile 0.9% Sodium Chloride Injection, USP
- Sterile syringes and needles
- Sterile conical tubes or vials

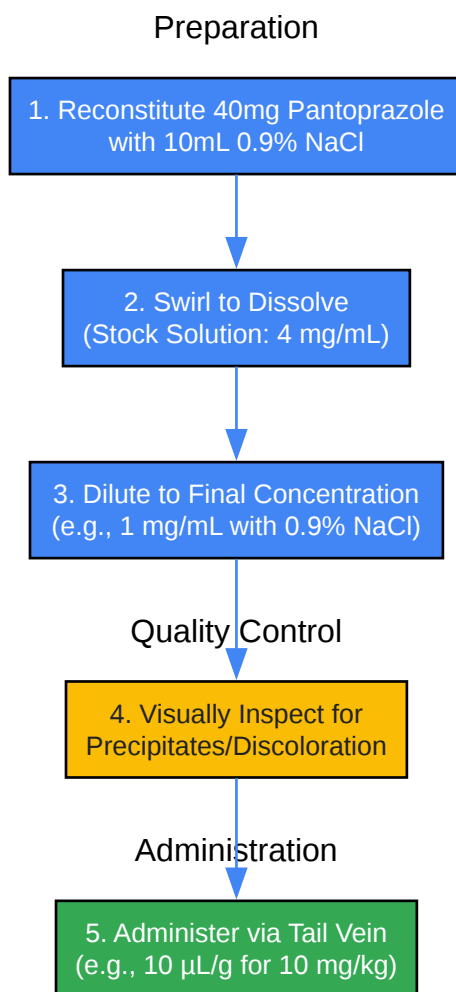
Procedure:

- Reconstitution: Aseptically inject 10 mL of 0.9% Sodium Chloride Injection, USP into the vial containing 40 mg of lyophilized pantoprazole powder. This creates a stock solution with a concentration of 4 mg/mL.[1][2][3]

- **Dissolution:** Gently swirl the vial until the powder is completely dissolved. The resulting solution should be clear.
- **Dilution:** To achieve a final concentration of 1 mg/mL, aseptically withdraw 2.5 mL of the 4 mg/mL stock solution and add it to 7.5 mL of sterile 0.9% Sodium Chloride Injection, USP in a sterile tube.
- **Final Inspection:** Before administration, carefully inspect the final diluted solution for any signs of precipitation or discoloration. The solution should be clear and colorless to slightly yellow.
- **Administration:** Administer the solution to the mice via the tail vein at the calculated volume based on their body weight.

Visualizations

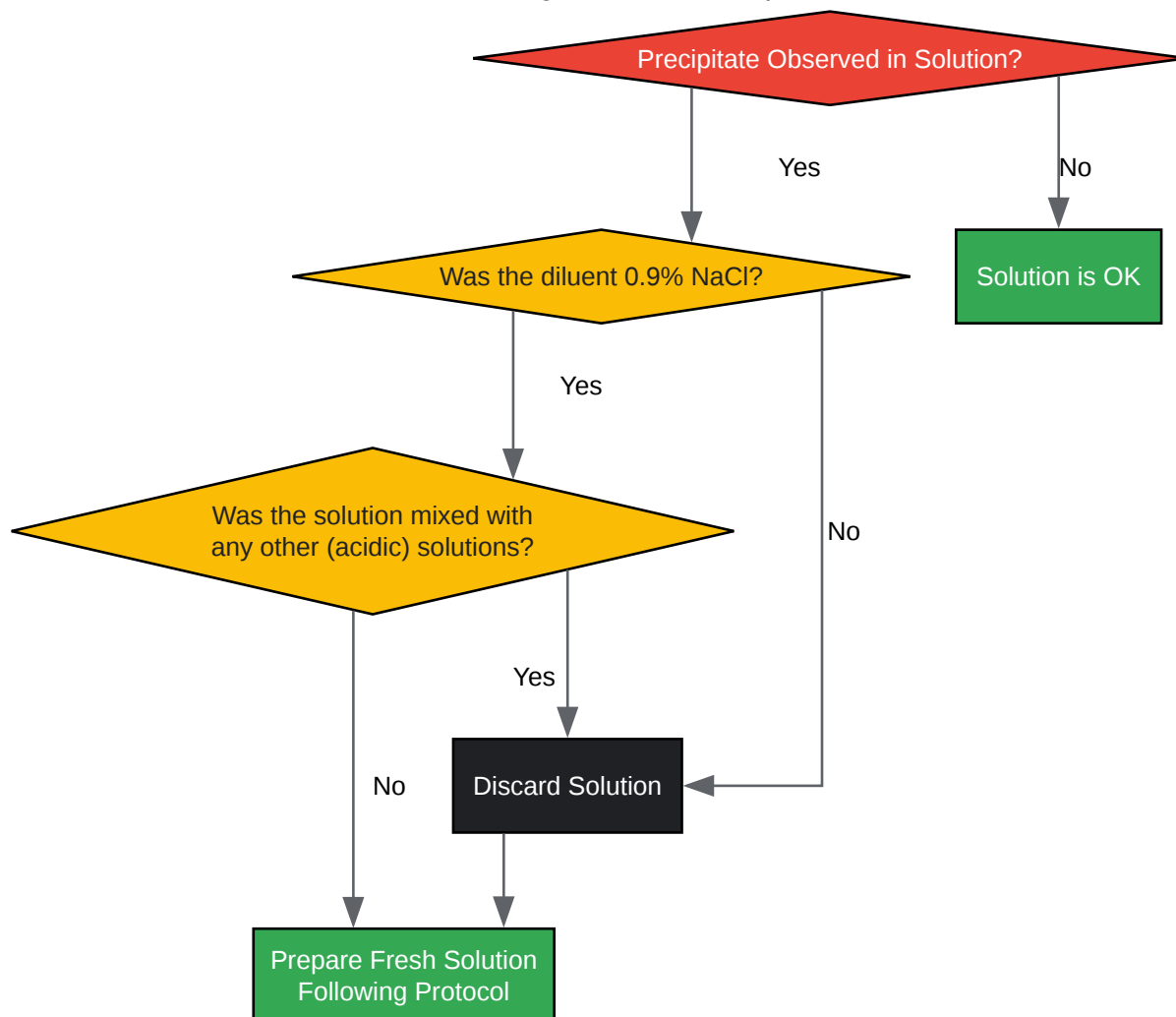
Experimental Workflow: Pantoprazole IV Solution Preparation



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Caption: Workflow for preparing pantoprazole solution for IV injection in mice.

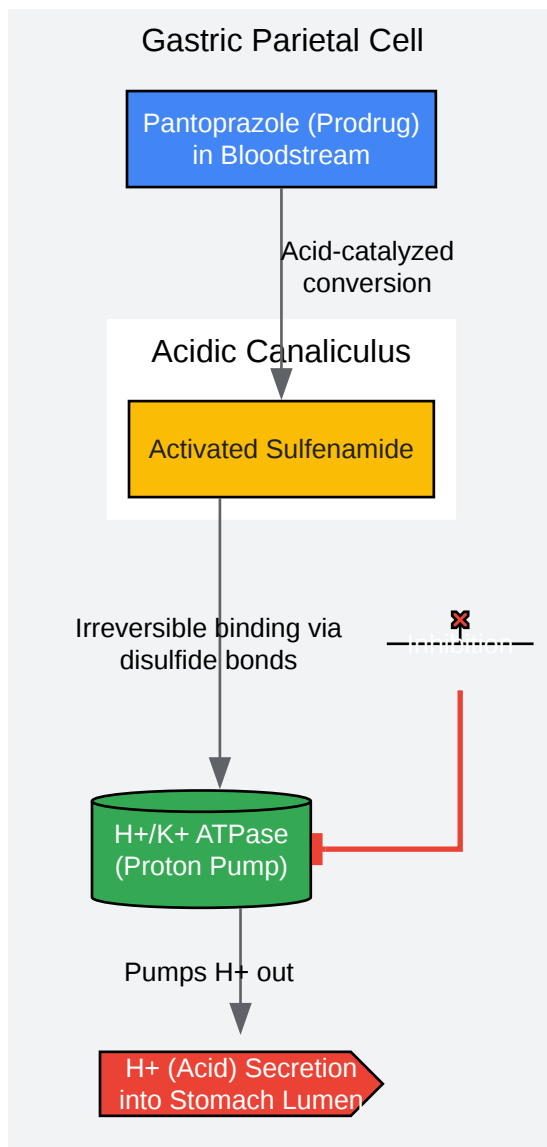
Troubleshooting: Solution Precipitation



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Caption: Logic for troubleshooting precipitation in pantoprazole solutions.

Pantoprazole Mechanism of Action



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Caption: Mechanism of action of pantoprazole on the gastric proton pump.

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